

Technical Support Center: Diboron Tetrachloride ()

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Compound of Interest

Compound Name: *Diboron tetrachloride*

CAS No.: 13701-67-2

Cat. No.: B085474

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Current Status: Operational | Urgency Level: High (Pyrophoric/Volatile)

Welcome to the HaloBor Reagents Technical Support Hub. I am Dr. Aris Thorne, Senior Application Scientist. Below you will find a specialized troubleshooting guide for handling **Diboron Tetrachloride (**

). This compound is a volatile, thermally unstable liquid that demands a specific "cold-chain" inert atmosphere protocol.



CRITICAL SAFETY & STABILITY PROTOCOL

Read Before Opening Ampoules

is thermodynamically unstable relative to

and solid boron subchlorides. It is also highly sensitive to moisture, generating corrosive HCl gas instantly upon contact with air.

Parameter	Critical Value	Consequence of Deviation
Storage Temp	< -78°C (Dry Ice/Acetone)	Rapid decomposition to (gas) and / (solids).
Atmosphere	< 1 ppm, < 1 ppm	Immediate fuming, formation of boric acid, and HCl release.
Grease	Fluorinated (Krytox)	Silicone grease will degrade/polymerize, causing joint seizure.

🔧 Module 1: Visual Inspection & Integrity Checks

User Query:"My ampoule of

has turned slightly yellow and there is a pressure buildup. Is it safe to use?"

Diagnosis: Thermal Disproportionation.

is a clear, colorless liquid at room temperature (bp 65.5°C).[1] If stored above -40°C for extended periods, it disproportionates.

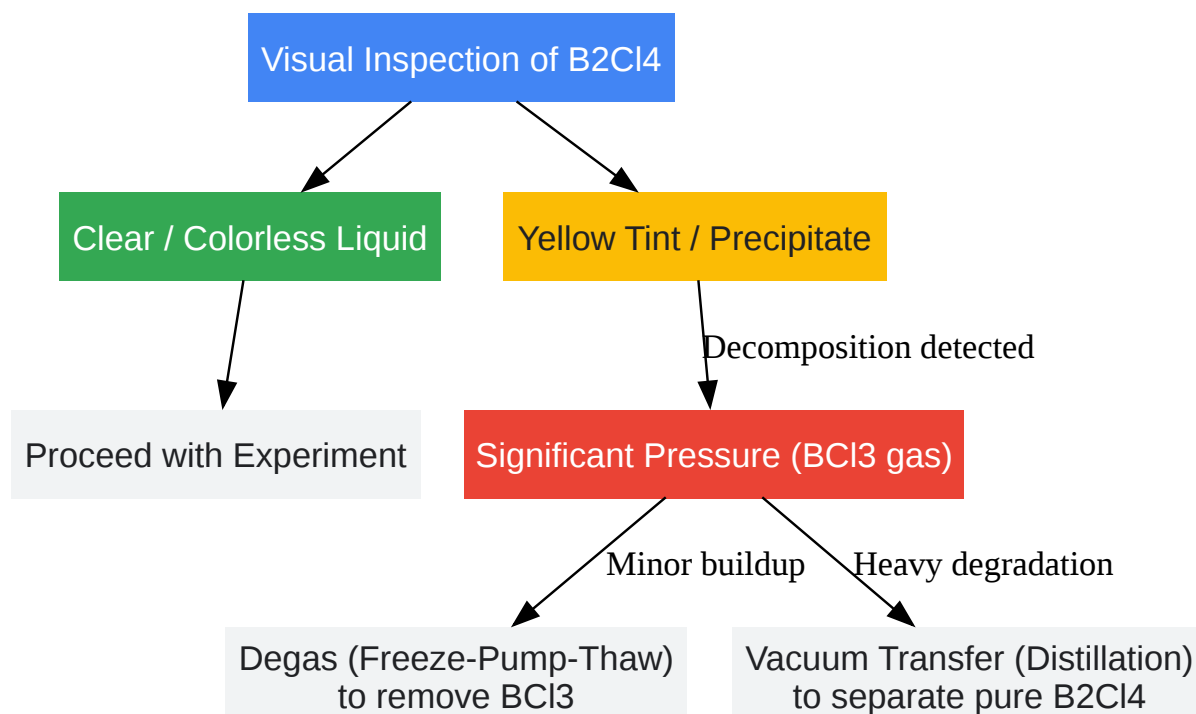
The Chemistry:

(Note: Higher subchlorides like

and

also form as yellow/orange solids).

Troubleshooting Logic:



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Figure 1: Decision tree for assessing reagent integrity based on visual cues.

Corrective Protocol:

- Do not open warm. Cool the ampoule to -78°C (liquid or dry ice/acetone) to condense
.
- Purification: If solids are present, perform a bulb-to-bulb vacuum transfer (see Module 2). The volatile

will distill over, leaving the non-volatile subchlorides behind.

⚙️ Module 2: Transfer Techniques (Schlenk vs. Glovebox)

User Query: "I tried using a syringe to transfer

, but the needle clogged immediately, and the plunger froze."

Diagnosis: Hydrolysis & Lewis Acid Attack. Syringes are not recommended for

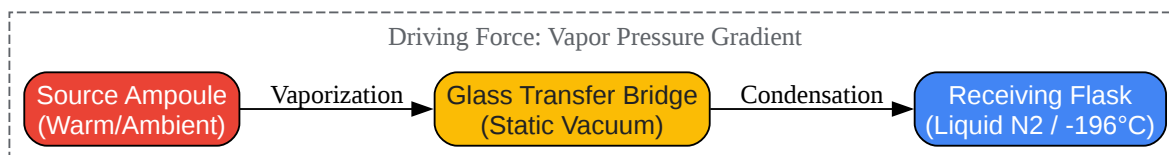
- Needle Clog: Trace moisture in the needle tip creates solid boric acid/suboxides instantly.
- Plunger Freeze:
attacks the silicone oil/rubber tip of standard syringes.

The Solution: Vacuum Line Transfer (Condensation) This is the only authoritative method for high-purity transfer.

Step-by-Step Protocol:

- Setup: Connect the source ampoule (A) and the receiving Schlenk flask (B) via a glass bridge or transfer tube. Ensure the entire system is under high vacuum (mbar).
- Freeze: Place Source A in liquid nitrogen (-196°C).
- Evacuate: Open valves to evacuate the headspace. Close the vacuum line valve.
- Transfer:
 - Remove dewar from Source A (allow to warm to ambient or 0°C bath).
 - Place Receiver B in liquid nitrogen (-196°C).
 - The static vacuum will drive the vapors from A B, where they instantly freeze.

- Isolate: Once the desired volume is transferred, close the valve on Receiver B.



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Figure 2: The "Cold-Trap" principle used for moving volatile boron halides without syringes.



Module 3: Material Compatibility & Grease

User Query: "My glass joints are stuck. I used high-vacuum silicone grease. How do I get them open?"

Diagnosis: Lewis Acid Polymerization.

is a potent Lewis acid and chlorinating agent. It attacks the siloxane backbone of silicone grease, causing it to harden into a cement-like polymer.

Compatibility Table:

Material	Compatibility	Notes
Silicone Grease	✗ FAIL	Hardens/Blackens. Causes seized joints.
Apiezon H/L	⚠ Conditional	Better than silicone, but eventually degrades.
Krytox (PFPE)	✓ Recommended	Fluorinated grease is inert to .
Teflon Sleeves	✓ Excellent	Best for joints to avoid grease contamination entirely.
Stainless Steel	✓ Good	Passivates with chloride layer.
Tygon Tubing	✗ FAIL	Leaches plasticizers; turns opaque/brittle.

Recovery: If a joint is seized with silicone grease, soak the joint in dry hexane or toluene for 24 hours. If that fails, careful heating (heat gun) may soften the residue, but be wary of pressure buildup.



Module 4: Reaction Monitoring (NMR)

User Query: "I ran a diboration reaction, but the NMR looks messy. How do I know if my was pure?"

Diagnosis: Impurity Identification. Use

NMR (boron-11) to diagnose reagent quality before and during the reaction.

Reference Shifts (

ppm):

- : Singlet at ~63 ppm (broad).
- (Decomposition Product): Singlet at ~47 ppm.

- (Hydrolysis Product): Singlet at ~19 ppm.

Expert Tip: If you see a large peak at 47 ppm, your sample has decomposed. Degas the sample (freeze-pump-thaw) to remove the volatile

before use.

Module 5: Disposal & Quenching

User Query: "I have 2mL of old, yellowed

. How do I dispose of it?"

Protocol: Controlled Alcoholysis. NEVER add water directly to neat

. The reaction is violent and releases massive amounts of HCl gas.

- Prepare Trap: Set up a flask with isopropanol or butanol at 0°C.
- Dilute: If possible, dilute the
in dry hexane or toluene first.
- Transfer: Cannula or vacuum transfer the solution slowly into the cold alcohol.
- Neutralize: The resulting ester can be treated with aqueous sodium bicarbonate.

References

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Sources

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